

Application Note: Analysis of N,N-Diethyl hexylone hydrochloride by GC-MS

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Compound of Interest

Compound Name: *N,N-Diethyl hexylone hydrochloride*

Cat. No.: *B3026120*

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This document provides a detailed protocol for the qualitative analysis of **N,N-Diethyl hexylone hydrochloride**, a synthetic cathinone, using Gas Chromatography-Mass Spectrometry (GC-MS). The methodologies outlined are based on established practices for the analysis of novel psychoactive substances (NPS).

Introduction

N,N-Diethyl hexylone, also known as N,N-diethyl-2-(3,4-methylenedioxyphenyl)-1-oxohexan-2-amine, is a synthetic cathinone and a structural isomer of N-ethylhexylone. Due to the constant emergence of new psychoactive substances, robust analytical methods are crucial for their identification in forensic and clinical settings. Gas Chromatography-Mass Spectrometry (GC-MS) is a widely used technique for the analysis of synthetic cathinones due to its high separation efficiency and ability to provide structural information through characteristic fragmentation patterns.^{[1][2]} This application note details a comprehensive GC-MS method for the analysis of **N,N-Diethyl hexylone hydrochloride**.

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction (LLE)

A liquid-liquid extraction is performed to isolate the analyte from a given matrix.

- Reagents and Materials:
 - **N,N-Diethyl hexylone hydrochloride** standard
 - Methanol (HPLC grade)
 - Deionized water
 - Sodium bicarbonate buffer (pH 9)
 - Ethyl acetate (HPLC grade)
 - Anhydrous sodium sulfate
 - Vortex mixer
 - Centrifuge
 - Glass test tubes
- Procedure:
 - Prepare a stock solution of **N,N-Diethyl hexylone hydrochloride** in methanol.
 - Pipette an appropriate volume of the sample or standard solution into a glass test tube.
 - Add deionized water and sodium bicarbonate buffer to raise the pH and neutralize the hydrochloride salt.
 - Add ethyl acetate as the extraction solvent.
 - Vortex the mixture for 2 minutes to ensure thorough mixing.
 - Centrifuge at 3000 rpm for 5 minutes to separate the organic and aqueous layers.
 - Carefully transfer the upper organic layer (ethyl acetate) to a clean test tube.

- Dry the organic extract by passing it through a small column of anhydrous sodium sulfate.
- Evaporate the solvent under a gentle stream of nitrogen.
- Reconstitute the residue in a small volume of ethyl acetate for GC-MS analysis.

GC-MS Analysis

The following parameters are recommended for the analysis of N,N-Diethyl hexylone.

- Instrumentation:
 - Gas Chromatograph coupled with a Mass Spectrometer (e.g., Agilent 7890B GC with 5977A MSD, or equivalent).
 - Autosampler
- GC Conditions:
 - Injector: Splitless mode, 250 °C
 - Carrier Gas: Helium, constant flow rate of 1.0 mL/min
 - Oven Program:
 - Initial temperature: 100 °C, hold for 1 minute
 - Ramp: 15 °C/min to 280 °C
 - Hold: 5 minutes at 280 °C
 - Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar capillary column.
- MS Conditions:
 - Ion Source: Electron Ionization (EI), 70 eV
 - Source Temperature: 230 °C

- Quadrupole Temperature: 150 °C
- Scan Range: m/z 40-500
- Solvent Delay: 3 minutes

Data Presentation

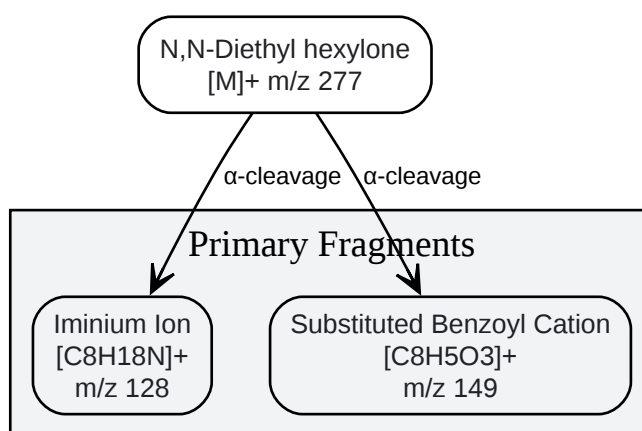
Predicted Mass Spectral Fragmentation of N,N-Diethyl hexylone

The primary fragmentation pathway for synthetic cathinones under electron ionization is α -cleavage, leading to the formation of a stable iminium ion and a substituted benzoyl cation.[1] [3] For N,N-Diethyl hexylone, the following characteristic fragments are predicted. A study on the isomeric cathinone derivative, N-ethylhexylone, showed a primary fragment ion at an m/z of 114.[4]

Predicted Fragment	Structure	Predicted m/z	Description
Molecular Ion	[M] ⁺	277	The intact molecule with one electron removed.
Iminium Ion	[C ₈ H ₁₈ N] ⁺	128	Resulting from α -cleavage at the C α -C β bond.
Substituted Benzoyl Cation	[C ₈ H ₅ O ₃] ⁺	149	Resulting from α -cleavage at the C α -C β bond.
Tropylium Ion	[C ₇ H ₇] ⁺	91	A common fragment in aromatic compounds.
Phenyl Cation	[C ₆ H ₅] ⁺	77	A common fragment in aromatic compounds.

Visualizations

Experimental Workflow for GC-MS Analysis of N,N-Diethyl hexylone hydrochloride



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